

A-30312: Application Notes for Chemotherapy Sensitization

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Compound of Interest

Compound Name: A-30312

Cat. No.: B1664734

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For Researchers, Scientists, and Drug Development Professionals

Introduction

A-30312 is an indole alkaloid derivative identified as a potent inhibitor of P-glycoprotein (P-gp), a key transporter protein responsible for multidrug resistance (MDR) in cancer cells. By blocking the efflux pump activity of P-gp, **A-30312** has the potential to restore or enhance the sensitivity of resistant cancer cells to a variety of chemotherapeutic agents. This document provides an overview of the mechanism of action of **A-30312** and generalized protocols for its application in in vitro chemotherapy sensitization studies.

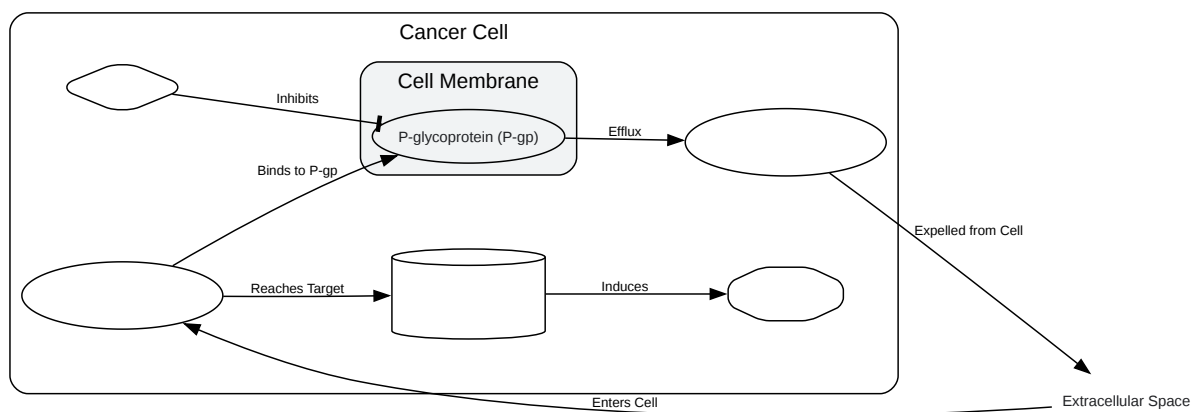
Note: Specific quantitative data and detailed experimental protocols for **A-30312** are not readily available in the public domain. The following information is based on the general principles of P-gp inhibition and chemotherapy sensitization. Researchers should perform dose-response experiments to determine the optimal concentrations for their specific cell lines and chemotherapeutic agents.

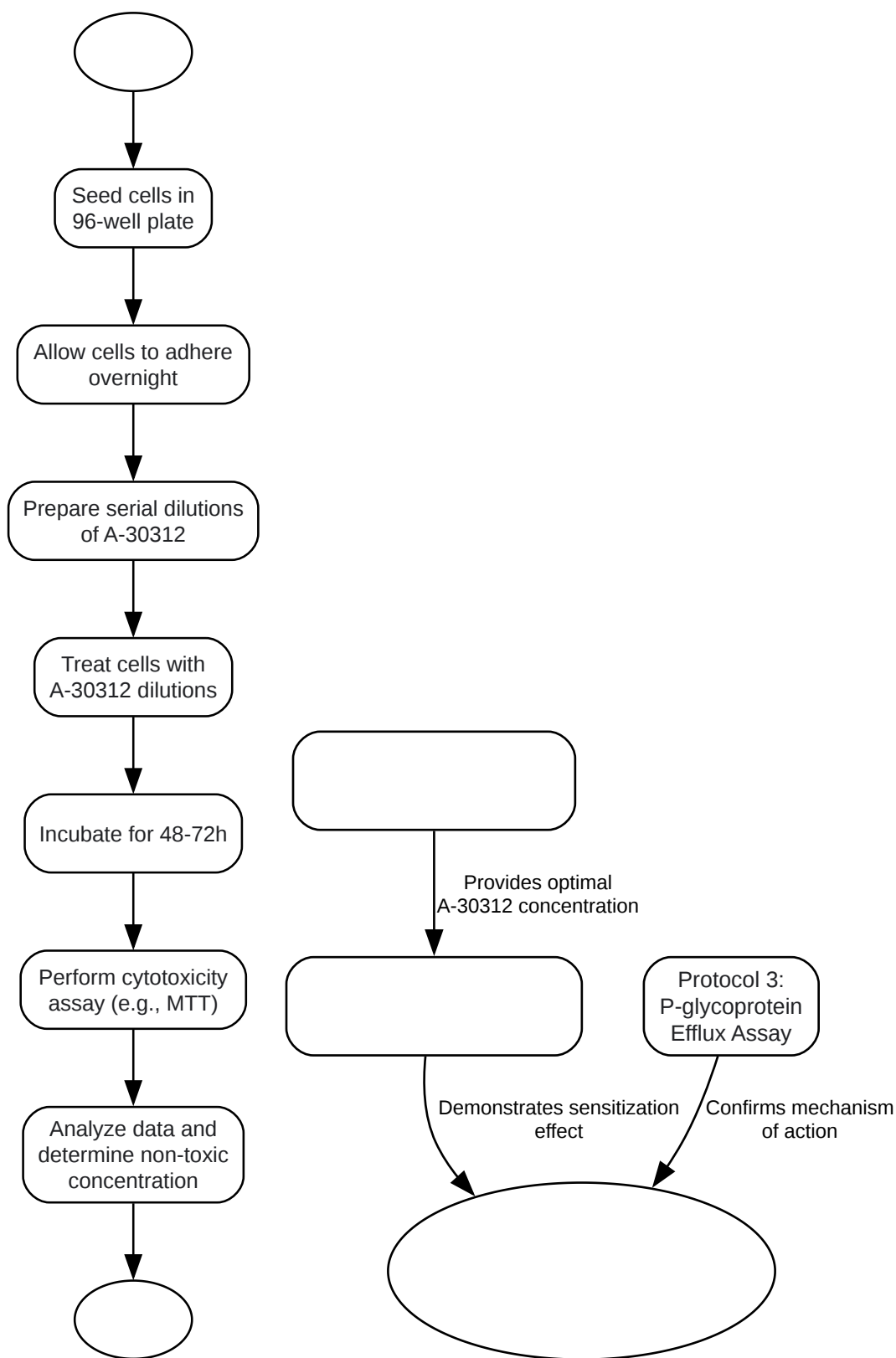
Mechanism of Action

Multidrug resistance is a major obstacle in cancer treatment, often mediated by the overexpression of ATP-binding cassette (ABC) transporters like P-glycoprotein. P-gp actively pumps a wide range of structurally diverse anticancer drugs out of the cell, reducing their intracellular concentration and thereby their cytotoxic efficacy.

A-30312 acts as a competitive or non-competitive inhibitor of P-gp. By binding to the transporter, it prevents the efflux of co-administered chemotherapeutic drugs. This leads to an increased intracellular accumulation of the cytotoxic agent, ultimately restoring its ability to induce cell death in resistant cancer cells.

Signaling Pathway of P-glycoprotein Mediated Drug Efflux and its Inhibition by **A-30312**





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